

# Application Notes: 4-(3-Phenylprop-2-enoyl)benzoic acid as a Molecular Probe

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(3-Phenylprop-2-enoyl)benzoic acid

Cat. No.: B1311726

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

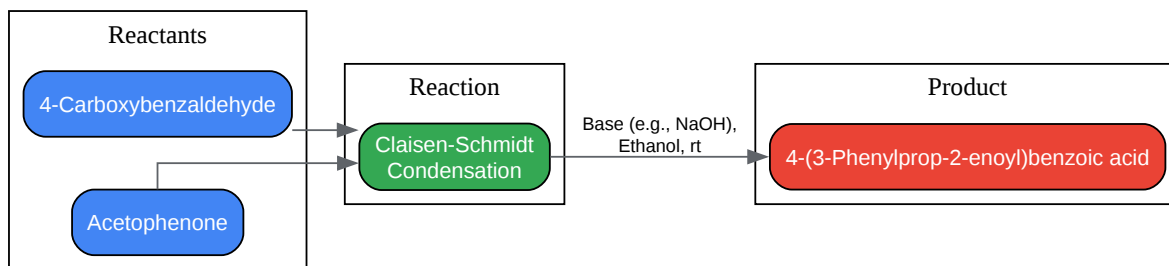
## Introduction

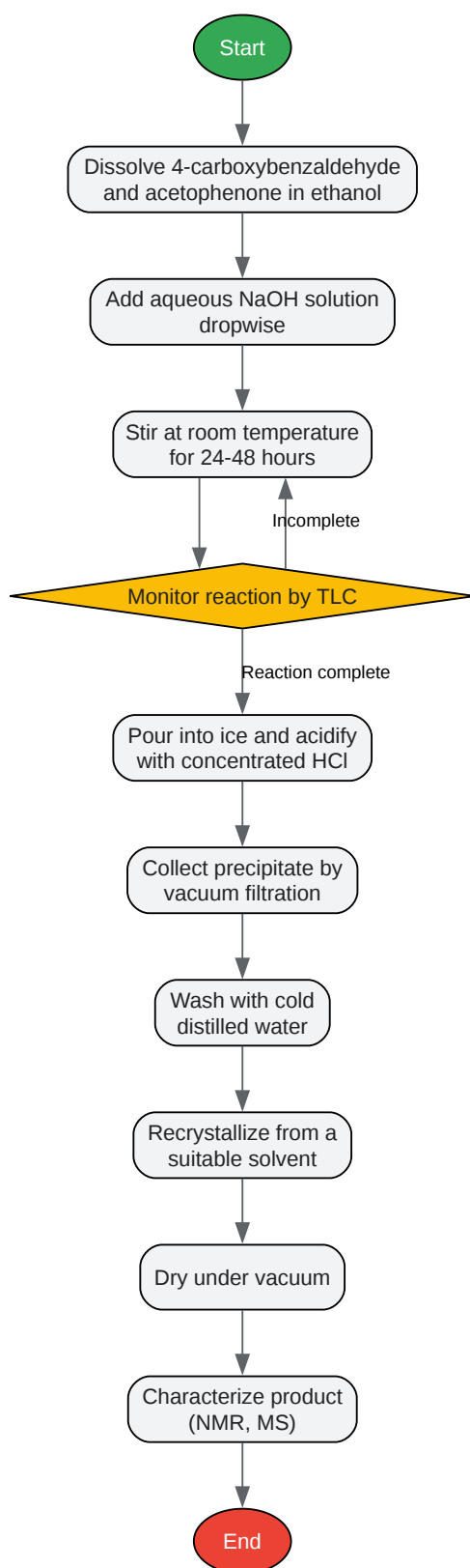
**4-(3-Phenylprop-2-enoyl)benzoic acid** is a chalcone derivative, a class of compounds characterized by two aromatic rings linked by a three-carbon  $\alpha,\beta$ -unsaturated carbonyl system. [1] Chalcones are widely recognized for their diverse pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties. [2][3] The structural simplicity and synthetic accessibility of the chalcone scaffold make it an attractive platform for the development of molecular probes to investigate biological pathways and for drug discovery. [1] [2] This document provides detailed application notes and protocols for the utilization of **4-(3-Phenylprop-2-enoyl)benzoic acid** as a molecular probe, with a focus on its potential as an antiproliferative agent targeting tubulin polymerization.

## Physicochemical Properties and Synthesis

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>3</sub>	N/A
Molecular Weight	252.27 g/mol	N/A
Appearance	Expected to be a crystalline solid	General chalcone properties
Solubility	Soluble in organic solvents like DMSO, ethanol	General chalcone properties[4]

The synthesis of **4-(3-Phenylprop-2-enoyl)benzoic acid** can be achieved via a Claisen-Schmidt condensation reaction between 4-carboxybenzaldehyde and acetophenone in the presence of a base catalyst. A generalized synthetic scheme is presented below.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. Discovery of 4-(2-phenylethynyl) benzoic acid as a potential potent chemical pruner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis, antiproliferative activity, and mechanism of action of a series of 2-[(2E)-3-phenylprop-2-enoyl]amino}benzamides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: 4-(3-Phenylprop-2-enoyl)benzoic acid as a Molecular Probe]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311726#using-4-3-phenylprop-2-enoyl-benzoic-acid-as-a-molecular-probe]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)